

comparative volatility of humulene oxide II vs other sesquiterpenoids

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Compound Focus: (1R,3E,7E,11S)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene

CAS No.: 19888-34-7

Cat. No.: S1556315

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Physical Property of Humulene Oxide II

The key quantitative measure of volatility for a compound is its **vapor pressure**. Here is the data available for Humulene Oxide II:

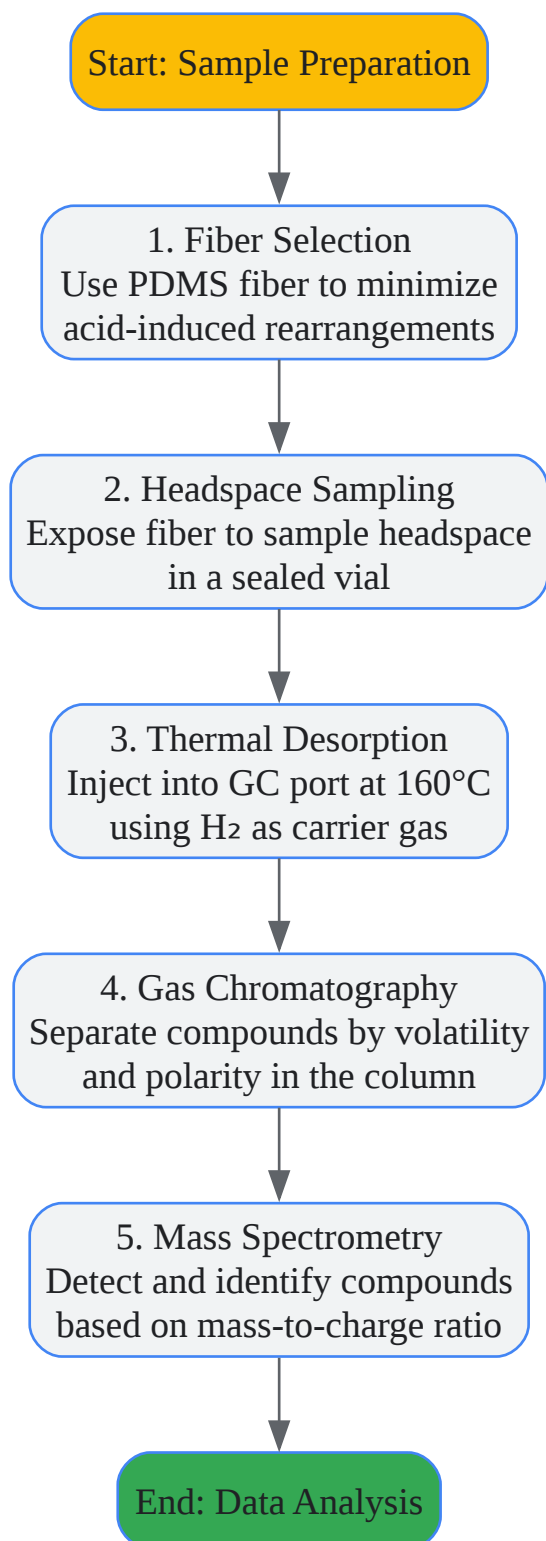
Property	Value
Vapor Pressure	0.005 mmHg @ 25.00 °C (est.) [1]
Boiling Point	285.00 to 286.00 °C @ 760.00 mm Hg [1]

Vapor pressure indicates how readily a substance transitions into the gaseous phase; a lower value means lower volatility. This single data point for Humulene Oxide II can serve as a benchmark for your own comparative studies.

Recommended Experimental Protocol for Comparison

To build a comparative guide, you will need to generate data for other sesquiterpenoids. The following Headspace Solid-Phase Microextraction Gas Chromatography-Mass Spectrometry (HS-SPME-GC-MS)

protocol is a robust method for analyzing volatile and semi-volatile sesquiterpenoids, optimized to minimize the rearrangement of unstable compounds [2].



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Key Methodological Considerations [2]:

- **Fiber Choice:** Polydimethylsiloxane (PDMS) fibers are recommended over adsorbent materials (like PDMS/DVB or PDMS/CAR), as they are less likely to cause acid-induced rearrangements of sensitive sesquiterpenoids (e.g., germacrenes).
- **Injection Temperature:** An injection port temperature of **160°C** is critical. This low temperature, facilitated by using H₂ as a carrier gas, significantly reduces the thermal rearrangement of compounds like germacrene D into elemenes.

How to Proceed with Your Comparison

Since direct comparative data is limited, you can take the following steps to create your guide:

- **Establish a Baseline:** Use the provided vapor pressure of **Humulene Oxide II** as your reference point [1].
- **Generate Comparative Data:** Apply the **HS-SPME-GC-MS protocol** to analyze other sesquiterpenoids of interest (e.g., α -Humulene, β -Caryophyllene, Germacrene D) under identical conditions [2].
- **Compare Results:** Key metrics for your comparison table would include **retention times** from GC (indicative of volatility), and the identified **peak areas** or **vapor pressures** if calculable.

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References

1. humulene oxide II, 19888-34-7 [thegoodscentcompany.com]
2. Optimization of Biochemical Screening Methods for Volatile ... [mdpi.com]

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